

# 5-Hydroxyvanillin CAS number 3934-87-0

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hydroxyvanillin

Cat. No.: B181199

[Get Quote](#)

An In-depth Technical Guide to **5-Hydroxyvanillin** (CAS: 3934-87-0)

This technical guide provides a comprehensive overview of **5-Hydroxyvanillin**, a derivative of vanillin, intended for researchers, scientists, and professionals in drug development. This document covers its chemical and physical properties, synthesis, spectroscopic data, potential biological activities, and relevant experimental protocols.

## Chemical and Physical Properties

**5-Hydroxyvanillin**, also known as 3,4-Dihydroxy-5-methoxybenzaldehyde, is a phenolic aldehyde. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	3934-87-0	[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub>	[1]
Molecular Weight	168.15 g/mol	[1]
Melting Point	130-134 °C	[1]
Boiling Point	339.9 ± 37.0 °C (Predicted)	
Density	1.378 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Appearance	Crystallized solid	[1]
pKa	7.63 ± 0.23 (Predicted)	
Solubility	Soluble in hot benzene and ethyl acetate.	[2]

## Synthesis of 5-Hydroxyvanillin

A common synthetic route to **5-Hydroxyvanillin** starts from vanillin, proceeds through the formation of 5-iodovanillin, followed by a copper-catalyzed hydroxylation.[2]

### Experimental Protocol: Two-Step Synthesis from Vanillin

#### Step 1: Synthesis of 5-Iodovanillin from Vanillin

This step involves the iodination of vanillin.

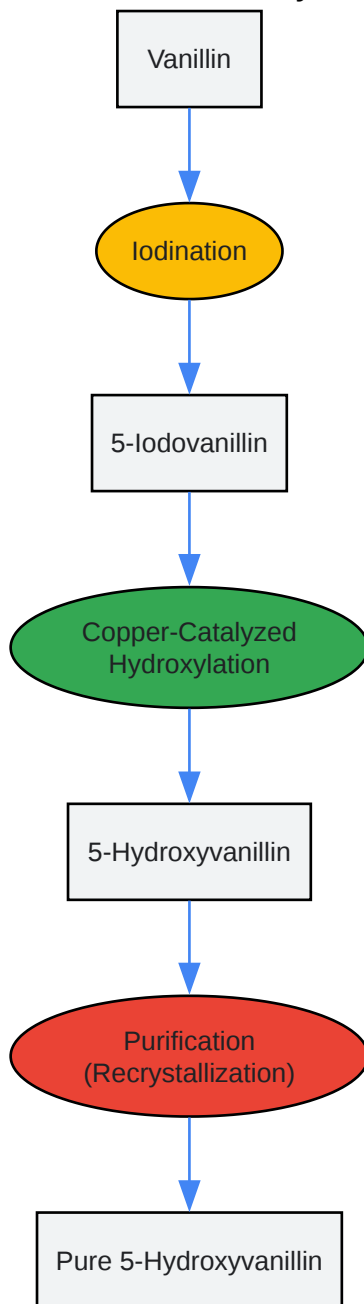
#### Step 2: Synthesis of **5-Hydroxyvanillin** from 5-Iodovanillin

This step is a copper-catalyzed nucleophilic substitution of the iodine atom with a hydroxyl group.[2]

- Materials: 5-iodovanillin, sodium hydroxide (NaOH), copper(II) sulfate (CuSO<sub>4</sub>), hydrochloric acid (HCl), ethyl acetate, benzene.
- Procedure:

- A solution of 5-iodovanillin and a significant excess of sodium hydroxide in water is prepared in a round-bottom flask.
- A catalytic amount of copper(II) sulfate is added to the mixture.
- The reaction mixture is refluxed for several hours. The progress of the reaction can be monitored by thin-layer chromatography.
- After completion, the mixture is cooled, and any solid is filtered off.
- The alkaline solution is acidified to a pH of 3-4 with hydrochloric acid, leading to the precipitation of the product and byproducts.[2]
- The aqueous solution is then extracted multiple times with ethyl acetate.
- The combined organic extracts are dried over anhydrous magnesium sulfate, and the solvent is evaporated to yield the crude product.
- Purification is achieved by recrystallization from hot benzene to give **5-hydroxyvanillin**. [2]

## Synthesis Workflow of 5-Hydroxyvanillin



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **5-Hydroxyvanillin** from vanillin.

## Spectroscopic Data

While specific spectra for **5-Hydroxyvanillin** are not readily available in the searched literature, representative spectroscopic data for the precursor 5-iodovanillin and the parent compound

vanillin are presented for reference.

Spectroscopic Data for 5-Iodovanillin (CAS: 5438-36-8)	
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	δ (ppm): 9.76 (s, 1H, CHO), 7.89 (d, J=1.7 Hz, 1H, Ar-H), 7.42 (d, J=1.7 Hz, 1H, Ar-H), 3.91 (s, 3H, OCH <sub>3</sub> ). <a href="#">[3]</a> <a href="#">[4]</a>
IR	Characteristic peaks for O-H, C=O (aldehyde), C-O, and C-I bonds are expected.

Spectroscopic Data for Vanillin (CAS: 121-33-5)	
<sup>13</sup> C NMR	δ (ppm): Signals for aldehyde carbon (~191), aromatic carbons (110-150), and methoxy carbon (~56). <a href="#">[5]</a>
IR (KBr pellet)	ν (cm <sup>-1</sup> ): Broad O-H stretch, C-H stretches, C=O stretch (~1665), aromatic C=C stretches, C-O stretches. <a href="#">[6]</a> <a href="#">[7]</a>
Mass Spectrometry	Molecular ion peak (M <sup>+</sup> ) at m/z 152, with characteristic fragmentation patterns. <a href="#">[8]</a>

## Biological Activity

The biological activities of **5-Hydroxyvanillin** are not as extensively studied as those of its parent compound, vanillin. However, based on the structure and the known activities of vanillin and other phenolic compounds, **5-Hydroxyvanillin** is expected to possess antioxidant and anti-inflammatory properties.

## Antioxidant Activity

Phenolic compounds are well-known for their antioxidant properties, which are attributed to their ability to donate a hydrogen atom or an electron to free radicals. Vanillin has demonstrated significant antioxidant activity in various assays.[\[9\]](#)

### Experimental Protocol: DPPH Radical Scavenging Assay[\[10\]](#)

- Principle: The antioxidant activity is measured by the ability of the compound to reduce the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical, resulting in a color change from purple to yellow, which is monitored spectrophotometrically.
- Procedure:
  - A stock solution of DPPH in methanol is prepared.
  - Serial dilutions of **5-Hydroxyvanillin** are prepared in methanol.
  - A fixed volume of the DPPH solution is added to each dilution of the test compound.
  - The reaction mixtures are incubated in the dark at room temperature for 30 minutes.
  - The absorbance is measured at 517 nm.
  - The percentage of radical scavenging activity is calculated, and the IC<sub>50</sub> value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined.

## Anti-inflammatory Activity

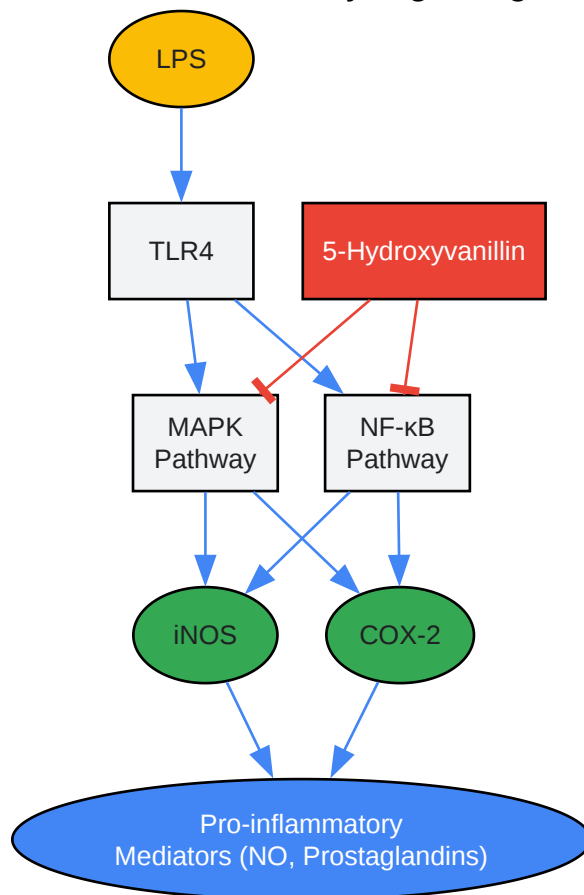
Inflammation is a complex biological response, and many phenolic compounds have been shown to modulate inflammatory pathways. Vanillin has been reported to exhibit anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators.[\[11\]](#)[\[12\]](#) A plausible mechanism involves the inhibition of the NF-κB and MAPK signaling pathways.[\[11\]](#)[\[12\]](#)

### Experimental Protocol: Nitric Oxide (NO) Inhibition Assay in LPS-stimulated Macrophages[\[13\]](#)[\[14\]](#)

- Principle: The anti-inflammatory activity is assessed by measuring the inhibition of nitric oxide (NO) production in macrophage cells (e.g., RAW 264.7) stimulated with lipopolysaccharide (LPS). NO concentration is determined using the Griess reagent.
- Procedure:

- RAW 264.7 cells are cultured in a 96-well plate.
- The cells are pre-treated with various concentrations of **5-Hydroxyvanillin** for a specific period.
- The cells are then stimulated with LPS (e.g., 1  $\mu\text{g/mL}$ ) to induce an inflammatory response.
- After incubation, the cell culture supernatant is collected.
- An equal volume of Griess reagent is added to the supernatant, and the mixture is incubated at room temperature.
- The absorbance is measured at 540 nm.
- The concentration of nitrite (a stable product of NO) is determined from a standard curve, and the percentage of NO inhibition is calculated.

## Potential Anti-inflammatory Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Plausible anti-inflammatory mechanism of **5-Hydroxyvanillin**.

## Safety Information

- Hazard Statements: Irritating to eyes, respiratory system, and skin.
- Precautionary Statements: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable protective clothing.

## Applications

**5-Hydroxyvanillin** serves as a valuable precursor in the synthesis of various pharmaceutical and perfumery products. It is a key intermediate for the production of other bioactive molecules.

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for professional chemical, medical, or safety advice. All laboratory work should be conducted with appropriate safety precautions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Hydroxyvanillin | 3934-87-0 [chemicalbook.com]
- 2. 5-Hydroxyvanillin from 5-Iodovanillin , Hive Novel Discourse [chemistry.mdma.ch]
- 3. 5-Iodovanillin(5438-36-8) IR Spectrum [m.chemicalbook.com]
- 4. 5-Iodovanillin(5438-36-8) <sup>1</sup>H NMR [m.chemicalbook.com]
- 5. Vanillin(121-33-5) <sup>13</sup>C NMR [m.chemicalbook.com]
- 6. chemrxiv.org [chemrxiv.org]
- 7. Vanillin(121-33-5) IR Spectrum [chemicalbook.com]
- 8. MS/MS spectrum (a) and fragmentation pathway (b) of vanillin [zpxb.xml-journal.net]
- 9. Evaluation of antioxidant activity of vanillin by using multiple antioxidant assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. acmeresearchlabs.in [acmeresearchlabs.in]
- 11. mdpi.com [mdpi.com]
- 12. Vanillin Has Potent Antibacterial, Antioxidant, and Anti-Inflammatory Activities In Vitro and in Mouse Colitis Induced by Multidrug-Resistant Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Nitric Oxide Griess Assay [bio-protocol.org]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [5-Hydroxyvanillin CAS number 3934-87-0]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181199#5-hydroxyvanillin-cas-number-3934-87-0]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)